

# An In-depth Technical Guide to Benzyl Cyanofornate: Chemical Properties and Reactivity

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## Compound of Interest

Compound Name: Benzyl cyanofornate

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## Abstract

**Benzyl cyanofornate** ( $C_9H_7NO_2$ ) is a versatile reagent in organic synthesis, recognized for its utility in the introduction of the benzyloxycarbonyl (Cbz) protecting group and as a precursor for cyanation reactions. This technical guide provides a comprehensive overview of its chemical properties, reactivity, and applications, with a focus on experimental protocols and mechanistic insights relevant to researchers in drug development and synthetic chemistry.

## Chemical and Physical Properties

**Benzyl cyanofornate** is a liquid at room temperature with a characteristic pungent odor.<sup>[1][2]</sup> It is crucial to handle this compound with appropriate safety precautions due to its toxicity and corrosive nature.<sup>[3]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Benzyl Cyanofornate**

Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>2</sub>	[4]
Molecular Weight	161.16 g/mol	[4]
CAS Number	5532-86-5	[4]
Appearance	Liquid	[2]
Boiling Point	66-67 °C at 0.6 mmHg	[2]
Density	1.105 g/mL at 25 °C	[2]
Refractive Index (n <sup>20</sup> /D)	1.505	[2]
Flash Point	103 °C (closed cup)	[2]
Solubility	Reacts with water. Soluble in many organic solvents.	[1]

## Spectroscopic Data

The structural elucidation of **benzyl cyanoformate** and its reaction products relies on standard spectroscopic techniques. The key spectral features are summarized in Tables 2, 3, and 4.

Table 2: <sup>1</sup>H and <sup>13</sup>C NMR Spectral Data for **Benzyl Cyanoformate** (in CDCl<sub>3</sub>)

<sup>1</sup> H NMR	Chemical Shift (ppm)	Multiplicity	Assignment
~7.4	m	Aromatic protons (C <sub>6</sub> H <sub>5</sub> )	
~5.3	s	Methylene protons (-CH <sub>2</sub> -)	
<sup>13</sup> C NMR	Chemical Shift (ppm)	Assignment	
~165	Carbonyl carbon (C=O)		
~134	Aromatic quaternary carbon		
~129-128	Aromatic CH carbons		
~113	Cyano carbon (C≡N)		
~70	Methylene carbon (-CH <sub>2</sub> -)		

Note: Predicted chemical shifts based on typical values for similar functional groups. Actual experimental values may vary slightly.

Table 3: Infrared (IR) Spectroscopic Data for **Benzyl Cyanoformate**

Wavenumber (cm <sup>-1</sup> )	Vibrational Mode	Intensity
~3030	Aromatic C-H stretch	Medium
~2950	Aliphatic C-H stretch	Medium
~2250	C≡N stretch (nitrile)	Medium-Sharp
~1750	C=O stretch (ester)	Strong
~1600, 1495	C=C aromatic ring stretch	Medium
~1250	C-O stretch (ester)	Strong

Note: These are characteristic absorption bands. The fingerprint region (below  $1500\text{ cm}^{-1}$ ) will contain additional complex vibrations.[\[5\]](#)[\[6\]](#)

Table 4: Mass Spectrometry (MS) Data for **Benzyl Cyanoformate**

m/z	Proposed Fragment Ion	Significance
161	$[\text{C}_9\text{H}_7\text{NO}_2]^+\bullet$	Molecular Ion ( $\text{M}^+\bullet$ )
91	$[\text{C}_7\text{H}_7]^+$	Tropylium cation (from cleavage of the O-CH <sub>2</sub> bond)
108	$[\text{C}_7\text{H}_8\text{O}]^+\bullet$	Rearrangement product
77	$[\text{C}_6\text{H}_5]^+$	Phenyl cation

Note: The fragmentation pattern is dominated by the stable benzyl and tropylium cations.[\[7\]](#)[\[8\]](#)[\[9\]](#)

## Synthesis of Benzyl Cyanoformate

While a specific, detailed experimental protocol for the synthesis of **benzyl cyanoformate** is not readily available in the provided search results, a plausible synthetic route involves the reaction of benzyl chloroformate with a cyanide salt. This reaction is analogous to the well-established synthesis of benzyl cyanide from benzyl chloride and sodium cyanide.[\[10\]](#)[\[11\]](#)[\[12\]](#)

## Proposed Experimental Protocol: Synthesis from Benzyl Chloroformate

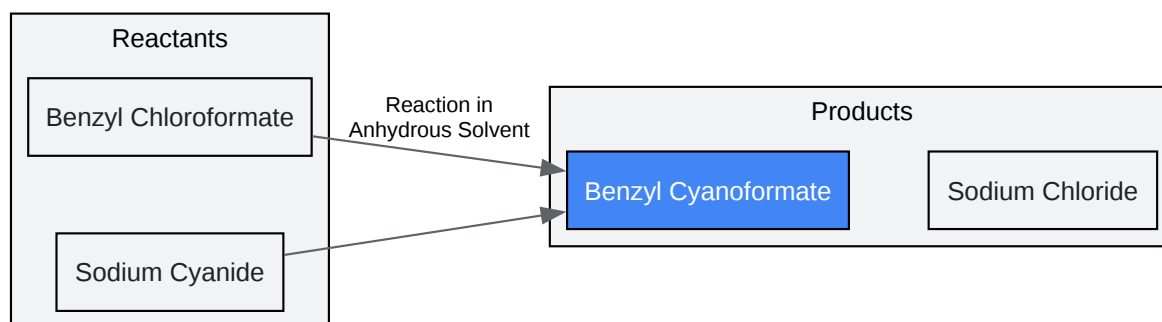
Materials:

- Benzyl chloroformate
- Sodium cyanide (or other suitable cyanide salt)
- Anhydrous aprotic solvent (e.g., acetonitrile, DMF)
- Inert atmosphere (e.g., Nitrogen or Argon)

## Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere, dissolve sodium cyanide in the anhydrous solvent.
- Cool the mixture in an ice bath.
- Slowly add a solution of benzyl chloroformate in the same anhydrous solvent to the stirred cyanide solution via the dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours, monitoring the reaction progress by TLC or GC.
- After completion, cool the reaction mixture and filter to remove the inorganic salts.
- The filtrate is then concentrated under reduced pressure.
- The crude product can be purified by vacuum distillation.

**Safety Note:** This reaction involves highly toxic cyanide salts and produces corrosive byproducts. It must be performed in a well-ventilated fume hood with appropriate personal protective equipment.



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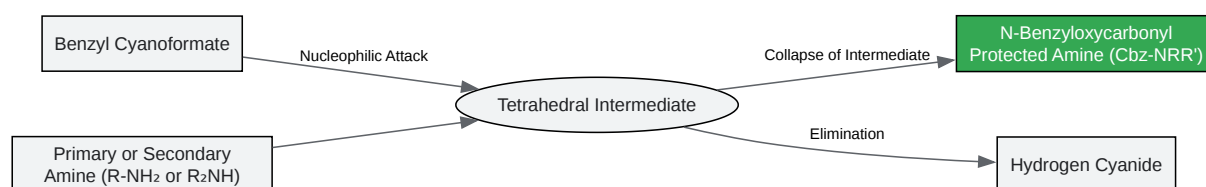
**Figure 1:** Proposed synthesis of **benzyl cyanoformate**.

## Reactivity of Benzyl Cyanoformate

The reactivity of **benzyl cyanoformate** is primarily dictated by the electrophilic carbonyl carbon and the cyano group. It readily reacts with various nucleophiles.

## Reaction with Amines: A Route to Carbamates and Amides

**Benzyl cyanoformate** is a valuable reagent for the protection of amines as their benzyloxycarbonyl (Cbz) derivatives. The reaction proceeds via nucleophilic acyl substitution, where the amine attacks the carbonyl carbon.



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**Figure 2:** Reaction of **benzyl cyanoformate** with an amine.

This reaction is fundamental in peptide synthesis for the protection of the N-terminus of amino acids.<sup>[13]</sup>

This protocol is adapted from general procedures for the benzylation and Cbz-protection of anilines.<sup>[3][14]</sup>

Materials:

- Aniline (or a substituted aniline)
- **Benzyl cyanoformate**
- Base (e.g., sodium bicarbonate, triethylamine)

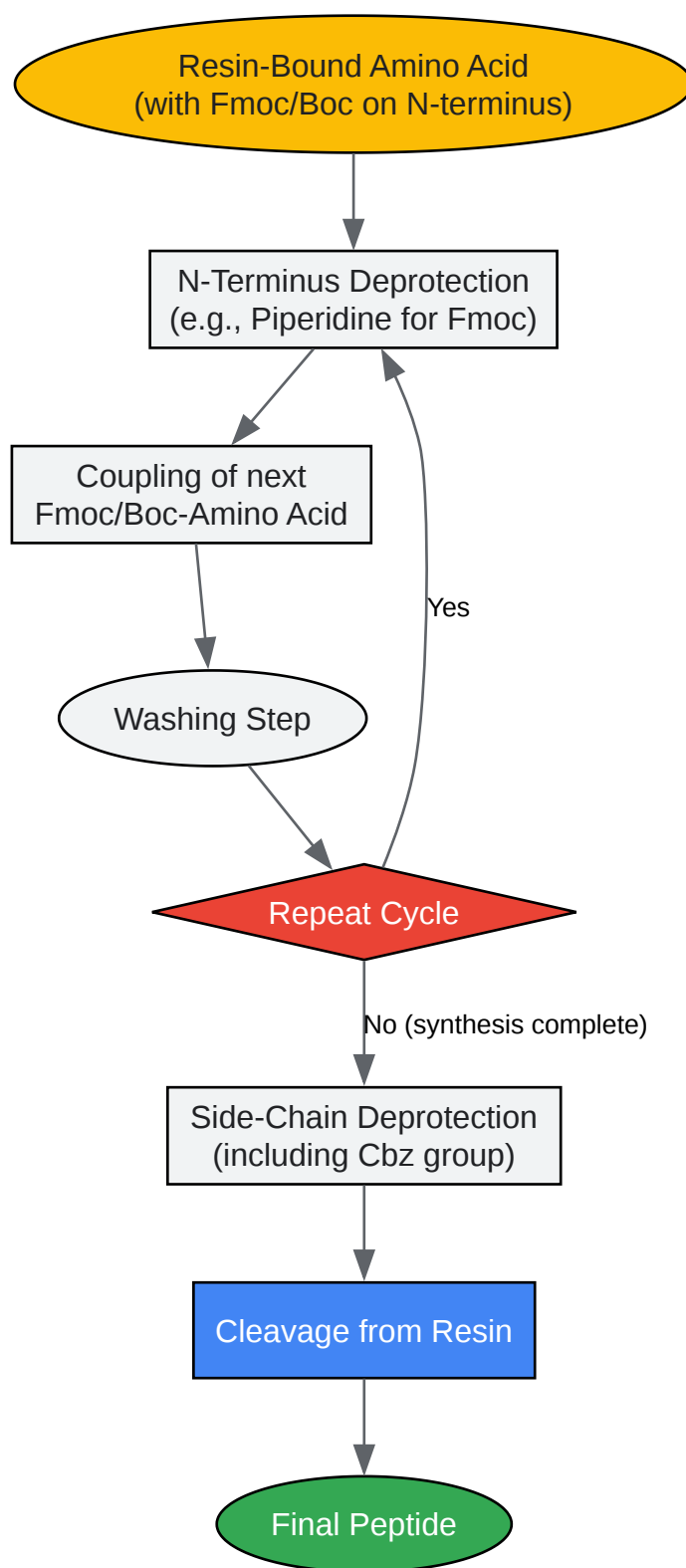
- Solvent (e.g., dichloromethane, ethyl acetate)

#### Procedure:

- Dissolve the aniline and the base in the chosen solvent in a round-bottom flask equipped with a magnetic stirrer.
- Cool the mixture in an ice bath.
- Slowly add a solution of **benzyl cyanoformate** in the same solvent to the stirred aniline solution.
- Allow the reaction to proceed at 0 °C for 30 minutes and then at room temperature for several hours, monitoring by TLC.
- Upon completion, wash the reaction mixture with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.

## Use in Peptide Synthesis

In solid-phase peptide synthesis (SPPS), the benzyloxycarbonyl (Cbz) group, often introduced using benzyl chloroformate, serves as a "permanent" protecting group for the side chains of certain amino acids, such as lysine and ornithine.<sup>[13][15]</sup> While **benzyl cyanoformate** can also be used for N-terminal protection, the Fmoc (9-fluorenylmethyloxycarbonyl) and Boc (tert-butoxycarbonyl) strategies are more common for temporary N-terminal protection due to their milder deprotection conditions.<sup>[2][16][17]</sup>



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**Figure 3:** General workflow of solid-phase peptide synthesis.



## As a Cyanating Agent

**Benzyl cyanoformate** can potentially act as a cyanating agent, transferring the cyanide group to a suitable nucleophile. This reactivity is less common than its use as a protecting group but is mechanistically plausible. The reaction would involve nucleophilic attack at the cyano carbon or, more likely, at the carbonyl carbon followed by rearrangement and elimination.

## Thermal Decomposition

Direct experimental data on the thermal decomposition of **benzyl cyanoformate** is scarce. However, based on the thermal decomposition of related compounds like benzyl alcohol and cyanate esters, a plausible decomposition pathway can be proposed.<sup>[8][9][18][19][20][21]</sup> At elevated temperatures, homolytic cleavage of the benzylic C-O bond is likely, leading to the formation of a benzyl radical and a cyanoformate radical. The benzyl radical can then undergo further reactions, such as dimerization or fragmentation. The cyanoformate radical is unstable and would likely decompose to carbon dioxide and a cyanide radical. Analysis by techniques such as pyrolysis-GC/MS would be required to identify the specific decomposition products.<sup>[22][23]</sup>



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**Figure 4:** Proposed thermal decomposition pathway.

## Biological Activity and Applications in Drug Development

While **benzyl cyanoformate** itself is primarily a synthetic reagent, the benzyloxycarbonyl (Cbz) group it introduces is a common motif in medicinal chemistry. Furthermore, related benzyl cyanide derivatives have been investigated as enzyme inhibitors. For instance, some benzyl cyanides have been shown to inhibit serine proteases.<sup>[24][25][26][27][28][29][30]</sup> The mechanism of inhibition can involve the cyanide group acting as a nucleophile or the entire molecule acting as a substrate analog.

The potential for **benzyl cyanoformate** or its derivatives to act as inhibitors of enzymes like serine proteases warrants further investigation. Kinetic studies would be necessary to determine the mode of inhibition (e.g., competitive, non-competitive, or irreversible).

## Safety and Handling

**Benzyl cyanoformate** is classified as toxic if swallowed, in contact with skin, or if inhaled, and it causes severe skin burns and eye damage.[3][4] It should be handled in a well-ventilated fume hood with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat. It is sensitive to moisture and should be stored under an inert atmosphere in a cool, dry place.[1]

## Conclusion

**Benzyl cyanoformate** is a valuable reagent with a well-defined role in organic synthesis, particularly for the protection of amines. Its reactivity is characterized by the electrophilicity of its carbonyl group, making it susceptible to nucleophilic attack. While its applications as a cyanating agent and its specific biological activities are less explored, the chemical properties and reactivity profile presented in this guide provide a solid foundation for its use in research and development. Further studies are warranted to fully elucidate its thermal decomposition pathway and its potential as an enzyme inhibitor.

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